

An In-depth Technical Guide to Antimony Hydroxide

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Compound of Interest

Compound Name: Antimony hydroxide

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This technical guide provides a comprehensive overview of **antimony hydroxide**, focusing on its chemical and physical properties, synthesis, and analysis. It is designed to be a valuable resource for professionals in research and development.

Introduction

Antimony hydroxide, primarily referring to antimony(III) hydroxide with the chemical formula $\text{Sb}(\text{OH})_3$, is an inorganic compound. In aqueous solutions, it exists as the neutral molecule $\text{Sb}(\text{OH})_3$ and is sometimes referred to as antimonous acid.[1] It is a white solid that is generally considered unstable, readily dehydrating to form antimony trioxide (Sb_2O_3).[2] This instability means that specific physical properties like melting and boiling points are not well-defined.

Antimony hydroxide is amphoteric, meaning it can react with both acids and bases.[1] Its compounds have various industrial applications, including as flame retardants and catalysts.[2]

Chemical and Physical Properties

Due to its inherent instability, quantitative physical data for antimony(III) hydroxide is scarce. The compound tends to decompose upon heating. For instance, the related compound antimony(III) oxide hydroxide nitrate begins to decompose at approximately 175°C . [3][4]

Table 1: General Properties of Antimony(III) Hydroxide

Property	Value	Reference
CAS Number	39349-74-1	[1] [2] [5]
Chemical Formula	H ₃ O ₃ Sb or Sb(OH) ₃	[1] [5]
Molecular Weight	172.78 g/mol	[1] [5]
Appearance	Typically a white solid	[1]
IUPAC Name	Antimony(3+) trihydroxide	[5]

Table 2: Computed Properties of Antimony(III) Hydroxide

Property	Value	Reference
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	3	[1]
Topological Polar Surface Area	3 Å ²	[1]

Synthesis of Antimony(III) Hydroxide

Antimony(III) hydroxide is typically synthesized through precipitation or hydrolysis.

Experimental Protocol: Precipitation from Antimony(III) Chloride

This protocol describes the synthesis of antimony(III) hydroxide by the precipitation of an antimony(III) salt with a base.

Materials:

- Antimony(III) chloride (SbCl₃)
- Ammonium hydroxide (NH₄OH) solution (e.g., 2 M)
- Deionized water

- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Drying oven

Procedure:

- Prepare a solution of antimony(III) chloride in a minimal amount of dilute hydrochloric acid to prevent premature hydrolysis.
- In a separate beaker, place the ammonium hydroxide solution.
- While vigorously stirring the ammonium hydroxide solution, slowly add the antimony(III) chloride solution dropwise. A white precipitate of antimony(III) hydroxide will form immediately. The reaction is: $\text{Sb}^{3+}(\text{aq}) + 3\text{NH}_3(\text{aq}) + 3\text{H}_2\text{O}(\text{l}) \rightarrow \text{Sb}(\text{OH})_3(\text{s}) + 3\text{NH}_4^+(\text{aq})$.^[1]
- Continue stirring for 30 minutes to ensure complete precipitation.
- Collect the precipitate by vacuum filtration using a Buchner funnel and filter paper.
- Wash the precipitate several times with deionized water to remove any unreacted salts.
- Dry the resulting white solid in a low-temperature oven (e.g., 60°C) to avoid dehydration to antimony trioxide.

Caption: Workflow for the synthesis of antimony(III) hydroxide by precipitation.

Analysis of Antimony Compounds

A variety of analytical techniques can be used for the qualitative and quantitative analysis of antimony.

Experimental Protocol: Quantitative Analysis by Atomic Absorption Spectrometry (AAS)

This protocol outlines a general procedure for determining the antimony content in a sample using Graphite Furnace Atomic Absorption Spectrometry (GF-AAS), which is suitable for trace-level analysis.

Materials and Instrumentation:

- Graphite Furnace Atomic Absorption Spectrometer
- Antimony standard solution (1000 mg/L)
- Nitric acid (HNO₃), trace metal grade
- Deionized water
- Sample containing antimony

Procedure:

- **Sample Preparation:** Digest the solid sample containing **antimony hydroxide** in a suitable acid mixture (e.g., nitric acid and hydrochloric acid) to bring the antimony into solution. Dilute the resulting solution with deionized water to a concentration within the working range of the instrument.
- **Standard Preparation:** Prepare a series of calibration standards by diluting the stock antimony standard solution with a dilute nitric acid solution (e.g., 2% v/v). The concentration range should bracket the expected concentration of the sample.
- **Instrument Setup:** Set up the GF-AAS according to the manufacturer's instructions for antimony analysis. This includes selecting the appropriate wavelength (typically 217.6 nm), slit width, and temperature program for drying, pyrolysis, atomization, and cleaning.
- **Analysis:** Analyze the blank, standards, and samples. The instrument will measure the absorbance of each solution.
- **Quantification:** Construct a calibration curve by plotting the absorbance of the standards against their known concentrations. Determine the concentration of antimony in the sample

solution from the calibration curve. Calculate the original concentration of antimony in the solid sample based on the dilution factor.

Caption: Workflow for the quantitative analysis of antimony using GF-AAS.

Toxicology and Signaling Pathways

Antimony and its compounds are known to be toxic. Exposure can occur through inhalation, ingestion, or skin contact.[6] The trivalent form of antimony, Sb(III), is generally considered to be more toxic than the pentavalent form, Sb(V).[7]

Recent studies have begun to elucidate the molecular mechanisms of antimony-induced toxicity. For example, in pancreatic islet β -cells, antimony exposure has been shown to induce apoptosis through the activation of the c-Jun N-terminal kinase (JNK) signaling pathway, which is triggered by oxidative stress.[8] This pathway involves the generation of reactive oxygen species (ROS), which in turn activates JNK. Activated JNK then promotes both mitochondria-dependent and endoplasmic reticulum (ER) stress-triggered apoptosis.[8]

Caption: Antimony-induced apoptotic signaling pathway in pancreatic islet β -cells.

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